

Application Notes and Protocols: Benzyl-(6-methyl-benzothiazol-2-yl)-amine

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Compound of Interest

Compound Name: Benzyl-(6-methyl-benzothiazol-2-yl)-amine

Cat. No.: B1333000

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Disclaimer: Extensive literature searches did not yield specific data on the use of **Benzyl-(6-methyl-benzothiazol-2-yl)-amine** as a chemical probe. The following application notes and protocols are based on the known biological activities of the broader class of 2-amino-6-methylbenzothiazole derivatives and information on structurally related compounds. These should be considered as a starting point for investigation and not as established protocols for this specific molecule.

Introduction

Benzyl-(6-methyl-benzothiazol-2-yl)-amine belongs to the benzothiazole class of heterocyclic compounds. Benzothiazole derivatives are known to exhibit a wide range of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and neuroprotective effects[1]. The core structure, 2-amino-6-methylbenzothiazole, has been a scaffold for the synthesis of various biologically active molecules[1][2][3]. This document outlines potential applications and suggested protocols for the investigation of **Benzyl-(6-methyl-benzothiazol-2-yl)-amine** as a chemical probe, based on the activities of similar compounds.

Potential Biological Applications

Based on the known activities of 2-amino-6-methylbenzothiazole derivatives, **Benzyl-(6-methyl-benzothiazol-2-yl)-amine** could be investigated as a chemical probe in the following areas:

- **Oncology:** Many benzothiazole derivatives have demonstrated cytotoxic effects against various cancer cell lines[4]. Potential applications include studying cell proliferation, apoptosis, and specific signaling pathways involved in cancer progression.
- **Antimicrobial Research:** The benzothiazole scaffold is present in numerous compounds with antibacterial and antifungal properties[5]. This compound could be used to probe mechanisms of microbial growth inhibition.
- **Neurodegenerative Diseases:** Some benzothiazole derivatives have been explored as agents for Alzheimer's disease by targeting enzymes like acetylcholinesterase[6].
- **Anti-inflammatory Studies:** The anti-inflammatory potential of benzothiazole compounds suggests possible applications in studying inflammation pathways[6].

Physicochemical Properties and Data

No specific quantitative biological data (e.g., IC50, Ki) for **Benzyl-(6-methyl-benzothiazol-2-yl)-amine** was found in the public domain. Basic chemical information is provided below.

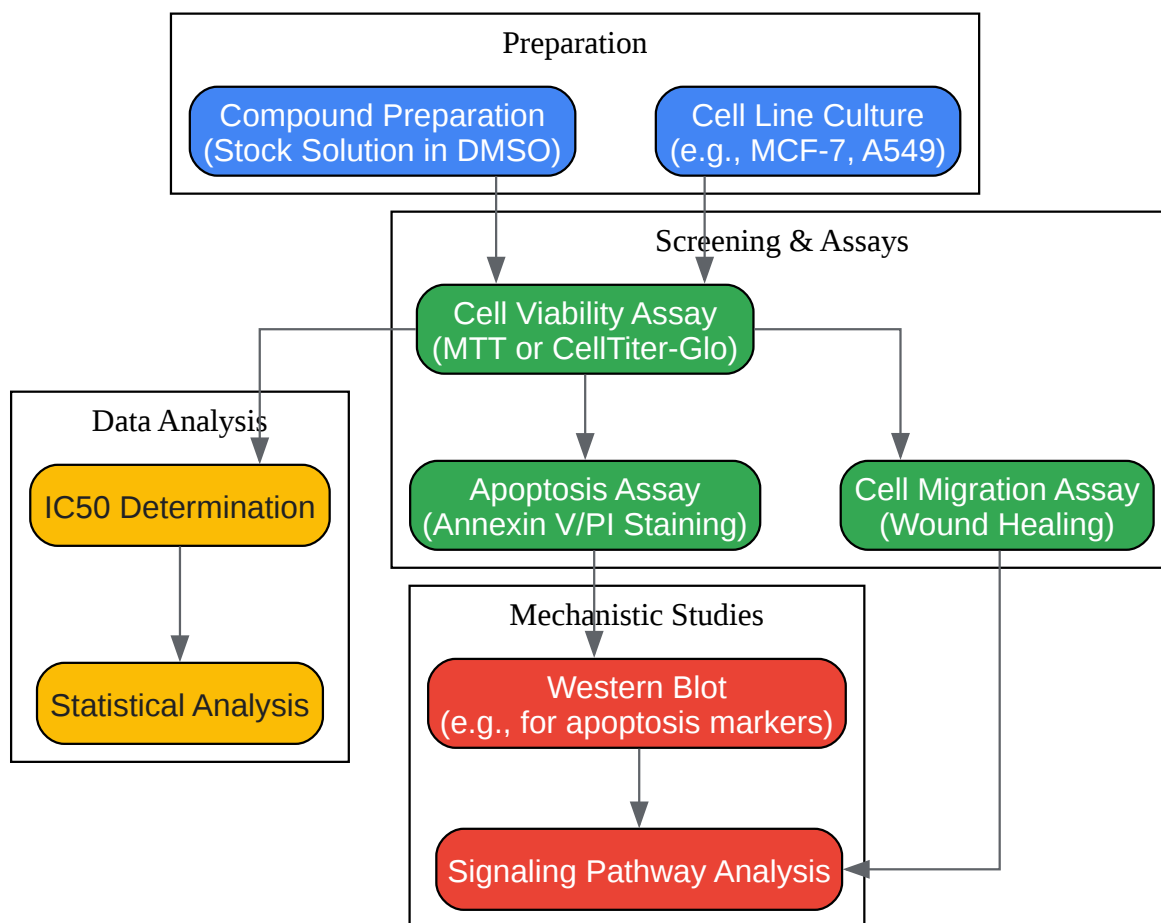
| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 56406-14-5 | [7] |
| Molecular Formula | C ₁₅ H ₁₄ N ₂ S | [7] |
| Molecular Weight | 254.35 g/mol | [7] |
| Appearance | Solid (predicted) | |
| Solubility | Expected to be soluble in organic solvents like DMSO and ethanol. | |

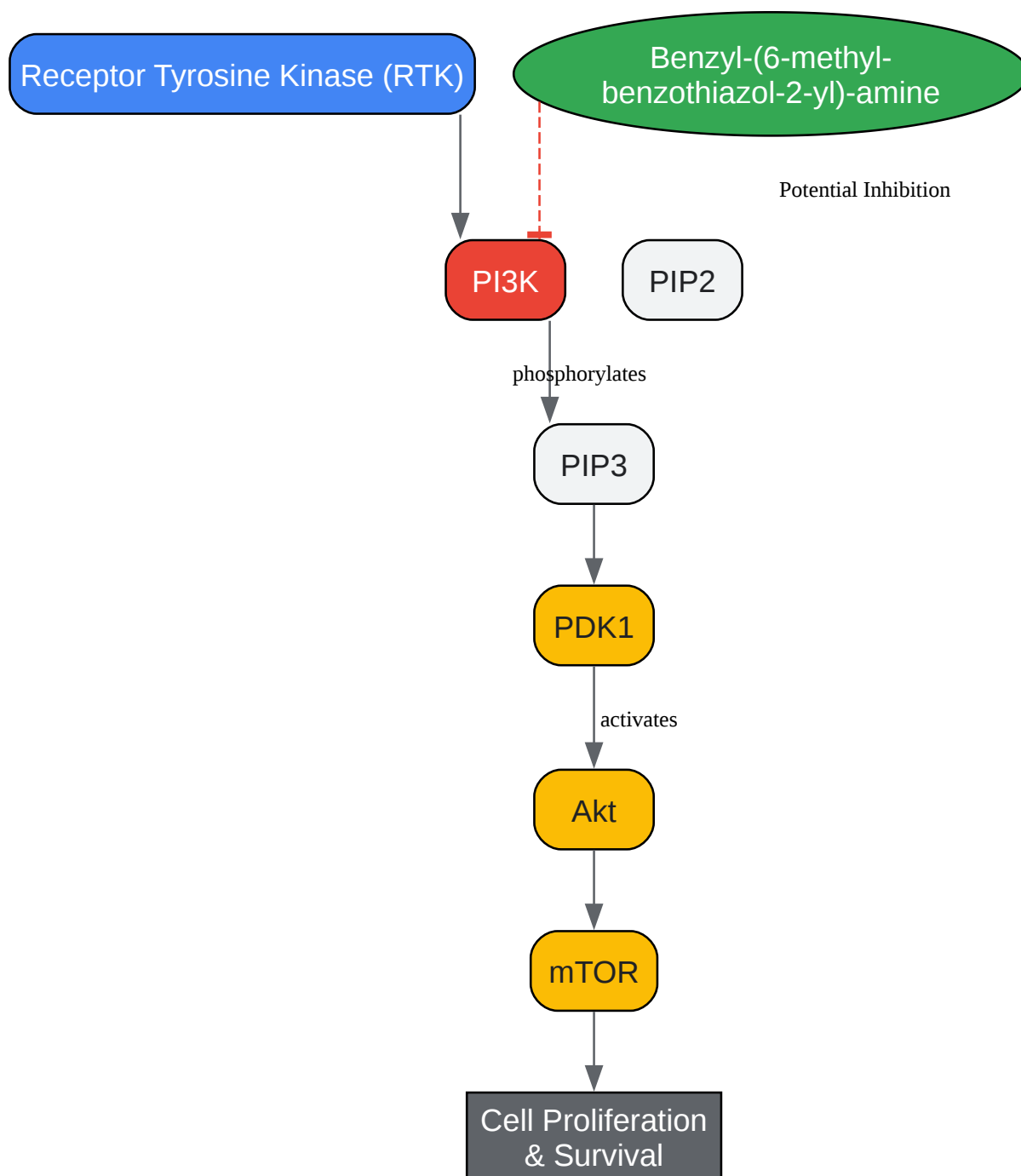
Experimental Protocols

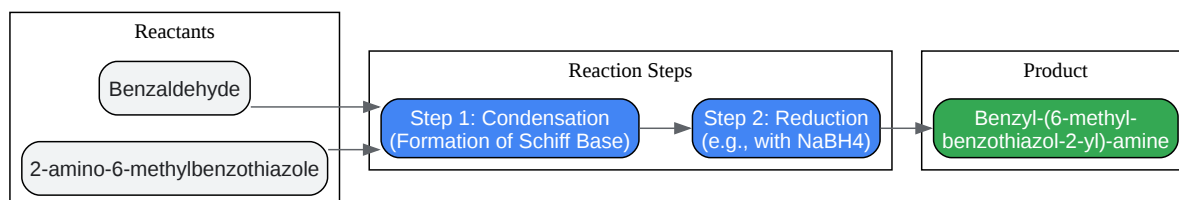
The following are generalized protocols that can be adapted to investigate the biological activity of **Benzyl-(6-methyl-benzothiazol-2-yl)-amine**.

General Workflow for Investigating Anticancer Activity

This workflow outlines the steps to screen the compound for potential anticancer effects.







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- To cite this document: BenchChem. [Application Notes and Protocols: Benzyl-(6-methyl-benzothiazol-2-yl)-amine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1333000#using-benzyl-6-methyl-benzothiazol-2-yl-amine-as-a-chemical-probe>]

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